

physical properties of trans-4-methylcyclohexanecarboxylic acid

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Compound of Interest

Compound Name: 4-Methylcyclohexanecarboxylic acid

CAS No.: 934-67-8

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An In-Depth Technical Guide to the Physical Properties of trans-4-Methylcyclohexanecarboxylic Acid

Introduction

trans-4-Methylcyclohexanecarboxylic acid (t-4-MCCA), identified by CAS Number 13064-83-0, is a saturated cyclic carboxylic acid.[1][2] Its structure, featuring a cyclohexane ring with a methyl and a carboxylic acid group in a trans configuration, makes it a valuable building block in organic synthesis.[3][4] This compound serves as a key intermediate in the production of pharmaceuticals, liquid crystals, and other functional materials.[1][2][4] A thorough understanding of its physical properties is paramount for researchers, scientists, and drug development professionals to effectively handle, purify, and utilize this compound in various applications. This guide provides a comprehensive overview of its core physical characteristics, detailed experimental protocols for their determination, and the scientific rationale behind these methodologies.

Molecular Structure and Identification

The defining feature of t-4-MCCA is the stereochemical arrangement of its substituents. The 'trans' designation indicates that the methyl group and the carboxylic acid group are on opposite sides of the cyclohexane ring plane.^{[2][3]} This arrangement results in a more linear and stable chair conformation compared to its cis-isomer, which influences its crystal packing and, consequently, its physical properties like melting point and density.

- Molecular Formula: C₈H₁₄O₂^{[1][2]}
- Molecular Weight: 142.20 g/mol ^{[2][5]}
- CAS Number: 13064-83-0^{[1][6]}
- Appearance: White crystalline solid or powder.^{[2][7]}

Core Physical Properties

The physical properties of t-4-MCCA are summarized below. These values are critical for designing reaction conditions, purification strategies, and formulation processes.

Property	Value	Source(s)
Melting Point	109-111 °C (lit.) or 108.0-114.0 °C	^{[1][2][7]}
Boiling Point	245 °C at 760 mmHg; 134-136 °C at 15 mmHg	^{[1][2]}
Density	1.025 g/cm ³	^{[1][8]}
pKa	4.89 (at 25 °C)	^{[1][2]}
Flash Point	110.7 °C	^{[1][8]}
Vapor Pressure	0.008 mmHg at 25°C	^{[1][8]}
Refractive Index	1.467	^[1]

In-Depth Analysis of Key Properties

Crystalline Structure and Melting Point

The melting point of a solid is a robust indicator of its purity. For t-4-MCCA, the sharp melting range of 109-111 °C suggests a high degree of purity and a well-ordered crystalline lattice.[1][9] The trans configuration allows for efficient packing in the solid state, leading to stronger intermolecular forces (hydrogen bonding between carboxylic acid groups and van der Waals forces) compared to the corresponding cis-isomer, which generally has a different melting point. Impurities disrupt this crystal lattice, typically causing a depression and broadening of the melting point range.[10]

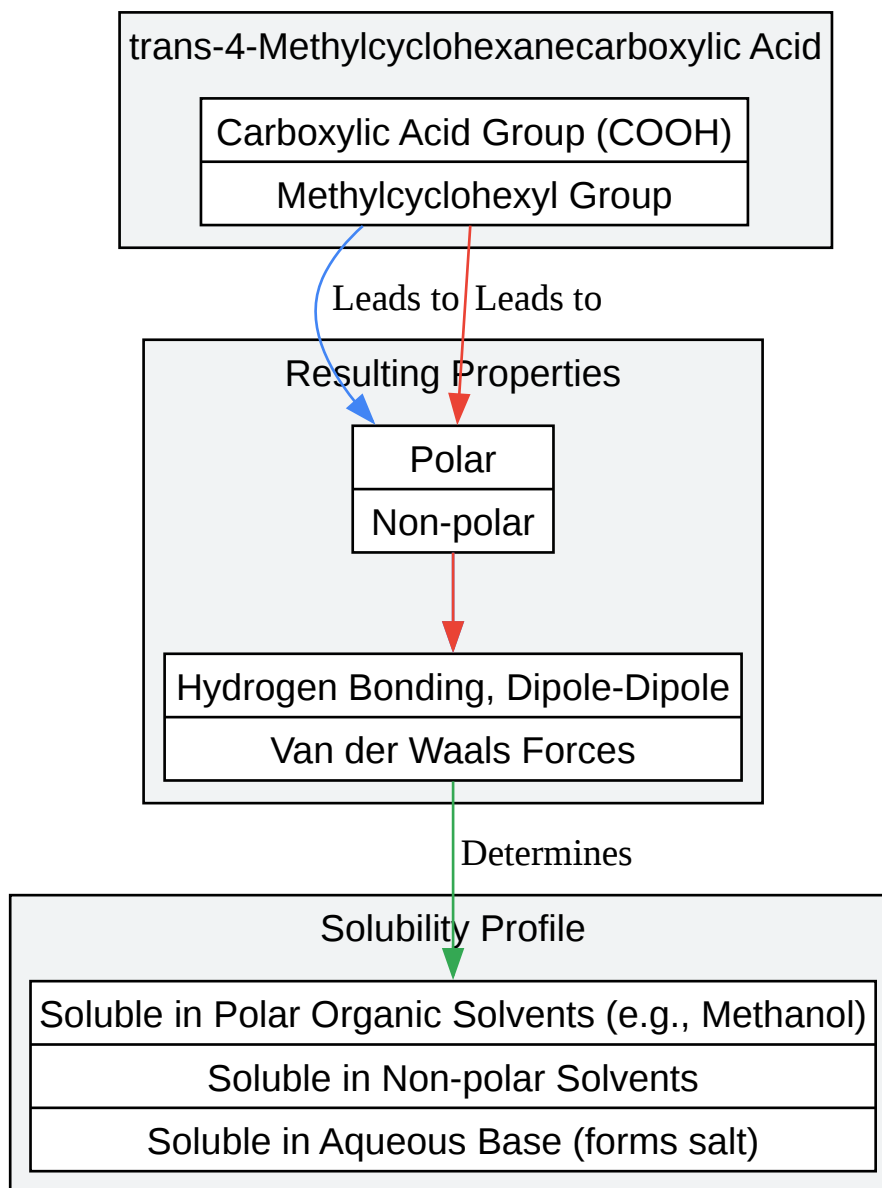
Solubility Profile

The solubility of t-4-MCCA is dictated by the interplay between its polar carboxylic acid head and its non-polar methylcyclohexyl tail. This dual nature aligns with the "like dissolves like" principle.[11][12]

- **Polar Solvents:** It is soluble in polar organic solvents like methanol.[1] The polar carboxylic acid group can form hydrogen bonds with protic solvents and engage in dipole-dipole interactions with aprotic polar solvents.
- **Non-Polar Solvents:** Solubility in non-polar solvents like hexane is expected to be lower, particularly at cooler temperatures. This property is often exploited for recrystallization.[12]
- **Aqueous Solubility:** The compound is practically insoluble in water.[13] However, it readily dissolves in aqueous base solutions (e.g., NaOH, NaHCO₃) due to the deprotonation of the carboxylic acid to form the highly water-soluble carboxylate salt. This reactivity is a cornerstone for its extraction and purification.

The relationship between the molecule's structure and its solubility is visualized below.

Structural Basis of t-4-MCCA Solubility



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Caption: Relationship between molecular structure and solubility.

Acidity and pKa

The pKa value of 4.89 indicates that t-4-MCCA is a weak acid, similar in strength to other aliphatic carboxylic acids like acetic acid.[1][2] The pKa is the pH at which the acid is 50% deprotonated. This value is fundamental in drug development for predicting the ionization state

of a molecule at physiological pH, which in turn affects its absorption, distribution, metabolism, and excretion (ADME) properties.

Experimental Protocols for Property Determination

The following protocols describe standard, self-validating methods for determining the key physical properties of t-4-MCCA in a research setting.

Protocol: Melting Point Determination via Mel-Temp Apparatus

This method provides an accurate determination of the melting range, a crucial indicator of sample purity.

Causality: A slow heating rate (~ 2 °C/min) near the melting point is essential to allow the system to remain in thermal equilibrium, ensuring the recorded temperature accurately reflects the temperature of the sample. A sharp, narrow melting range indicates high purity.^[14]

Methodology:

- **Sample Preparation:** Place a small amount of dry t-4-MCCA onto a watch glass. Crush the crystals into a fine powder using a spatula.
- **Capillary Loading:** Gently tap the open end of a capillary tube into the powder until a small amount (2-3 mm) of the sample is packed into the closed end.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the Mel-Temp apparatus.
- **Rapid Determination (Optional):** Set the heating rate to a high value (5-10 °C per minute) to quickly find an approximate melting point.^[14]
- **Accurate Determination:** Allow the apparatus to cool to at least 20 °C below the approximate melting point. Insert a new sample.
- **Heating:** Heat rapidly to about 15-20 °C below the expected melting point, then reduce the heating rate to 1-2 °C per minute.

- Observation: Record the temperature (T_1) at which the first drop of liquid appears.
- Final Reading: Continue heating at the slow rate and record the temperature (T_2) at which the last crystal melts completely.
- Reporting: The melting point is reported as the range $T_1 - T_2$.

Protocol: Qualitative Solubility and Functional Group Analysis

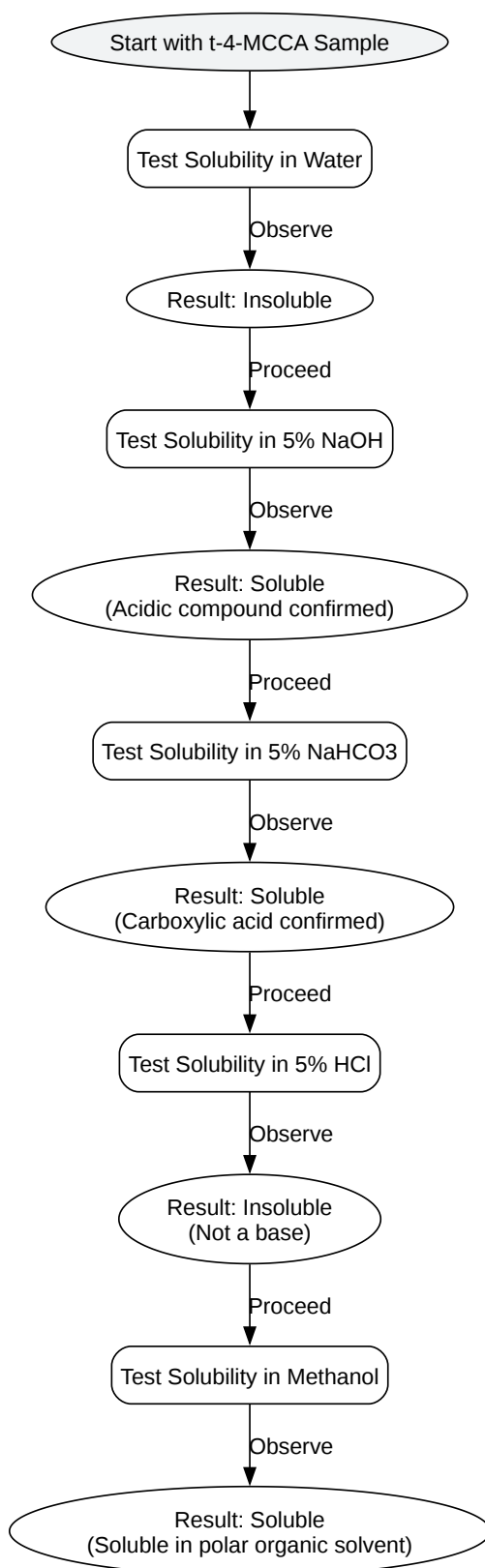
This workflow not only determines solubility but also chemically validates the presence of the acidic carboxylic acid functional group.

Causality: The solubility of an organic compound in acidic or basic aqueous solutions is a result of a chemical reaction that forms a water-soluble salt.^{[15][16]} Solubility in 5% NaHCO_3 is characteristic of a strong organic acid, like a carboxylic acid, which is acidic enough to be deprotonated by the weak base.

Methodology:

- Solvent Series: Prepare test tubes containing ~1 mL of the following solvents: Water, 5% NaOH (aq), 5% NaHCO_3 (aq), 5% HCl (aq), and Methanol.
- Sample Addition: Add ~25 mg of t-4-MCCA to each test tube.
- Observation: Vigorously shake each tube and observe whether the solid dissolves.
- Interpretation of Expected Results:
 - Water: Insoluble.
 - 5% NaOH : Soluble (confirms acidic character).
 - 5% NaHCO_3 : Soluble, possibly with effervescence (CO_2) (confirms carboxylic acid).
 - 5% HCl : Insoluble.
 - Methanol: Soluble.

The logical flow of this experimental analysis is depicted in the following diagram.



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Caption: Experimental workflow for solubility testing.

Protocol: pKa Determination via Potentiometric Titration

This method yields a precise pKa value by monitoring pH changes during neutralization with a strong base.

Causality: According to the Henderson-Hasselbalch equation, $\text{pH} = \text{pKa} + \log\left(\frac{[\text{A}^-]}{[\text{HA}]}\right)$. At the half-equivalence point of a titration, exactly half of the acid ($[\text{HA}]$) has been converted to its conjugate base ($[\text{A}^-]$). At this point, $[\text{A}^-] = [\text{HA}]$, the log term becomes zero, and therefore, the measured pH is equal to the pKa of the acid.^{[17][18]}

Methodology:

- **Sample Preparation:** Accurately weigh a sample of t-4-MCCA and dissolve it in a suitable volume of deionized water, potentially with a small amount of co-solvent like ethanol to ensure initial dissolution.
- **Apparatus Setup:** Place the solution in a beaker with a magnetic stirrer. Calibrate a pH meter and immerse the electrode in the solution.
- **Titration:** Fill a burette with a standardized solution of ~0.1 M NaOH.
- **Data Collection:** Add the NaOH titrant in small, precise increments (e.g., 0.1-0.2 mL). Record the pH of the solution after each addition, allowing the reading to stabilize.
- **Equivalence Point:** Continue adding titrant and recording the pH until well past the equivalence point (the region of most rapid pH change).
- **Data Analysis:**
 - Plot pH (y-axis) versus the volume of NaOH added (x-axis) to generate a titration curve.
 - Determine the volume of NaOH required to reach the equivalence point (V_{eq}). This is the midpoint of the steep vertical section of the curve.
 - Calculate the half-equivalence point volume ($V_{\text{eq}} / 2$).

- Find the pH on the titration curve that corresponds to the $V_{eq} / 2$. This pH value is the pKa of t-4-MCCA.[18][19]

Conclusion

The physical properties of trans-**4-methylcyclohexanecarboxylic acid**, from its well-defined melting point to its predictable solubility and acidity, are a direct consequence of its molecular structure. The data and protocols presented in this guide provide drug development professionals and researchers with the necessary technical information for its confident and effective use. Adherence to these robust experimental methodologies will ensure the accurate characterization and quality control of this versatile chemical intermediate.

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